

methyl salicylate different birch species concentration comparison

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Compound Focus: Methyl Salicylate

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Birch Species and Their Methyl Salicylate Production

Research clearly distinguishes birch species as high or low constitutive producers of MeSA. The table below summarizes the classification of key species based on monographic descriptions and olfactory analysis (scratching the bark to smell for wintergreen scent) [1] [2].

Species Name	Subgenus	MeSA Production Level	Key Tissues for MeSA
<i>B. alleghaniensis</i>	Aspera	High [1] [2]	Bark, Leaves [1]
<i>B. lenta</i>	Aspera	High [1] [2]	Bark, Leaves [1]
<i>B. grossa</i>	Aspera	High [1] [2]	Bark, Leaves [1]
<i>B. medwediewii</i>	Aspera	High [1] [2]	Bark, Leaves [1]
<i>B. pendula</i>	Betula	Low [1] [2]	-
<i>B. utilis</i>	Betula	Low [1] [2]	-
<i>B. alnoides</i>	Acuminata	Low [1]	-

Species Name	Subgenus	MeSA Production Level	Key Tissues for MeSA
<i>B. nana</i>	Betula	Low [1] [2]	-

Genetic Basis for MeSA Variation

The difference in MeSA production is governed by the balance between its biosynthesis and breakdown, controlled by two key enzymes [1] [3].

- **Biosynthesis (SAMT Gene): Salicylic Acid Methyltransferase (SAMT)** catalyzes the methylation of salicylic acid (SA) to form MeSA [1] [3].
- **Breakdown (SABP2 Gene): Salicylic Acid-Binding Protein 2 (SABP2)**, which has esterase activity, converts MeSA back to SA [1] [3].

Comparative studies of these genes in high and low MeSA-producing birches reveal critical insights [1]:

- **SAMT Expression:** Shows **high, tissue-specific expression** in the bark of high MeSA-producing species, correlating with where the compound is found [1].
- **SABP2 Expression:** Does not show significantly different expression levels between high and low producers, suggesting biosynthesis is the more critical differentiator [1].
- **Genetic Markers:** Researchers have successfully developed six single nucleotide substitution (SNP) markers based on variations in these gene sequences to reliably differentiate between high and low MeSA-producing birch species [1].

Detailed Experimental Protocols

For reproducibility, here are the methodologies used in the cited research.

Protocol for Species Classification and MeSA Trait Analysis [1] [2]

- **Plant Material:** Seeds of various *Betula* species were collected from botanical gardens. Germination and plantlet cultivation were carried out under controlled greenhouse conditions.
- **Olfactory Analysis:** The primary screening method involved scratching the bark of twigs or trunks and smelling for the characteristic "wintergreen" aroma of MeSA [1] [2].

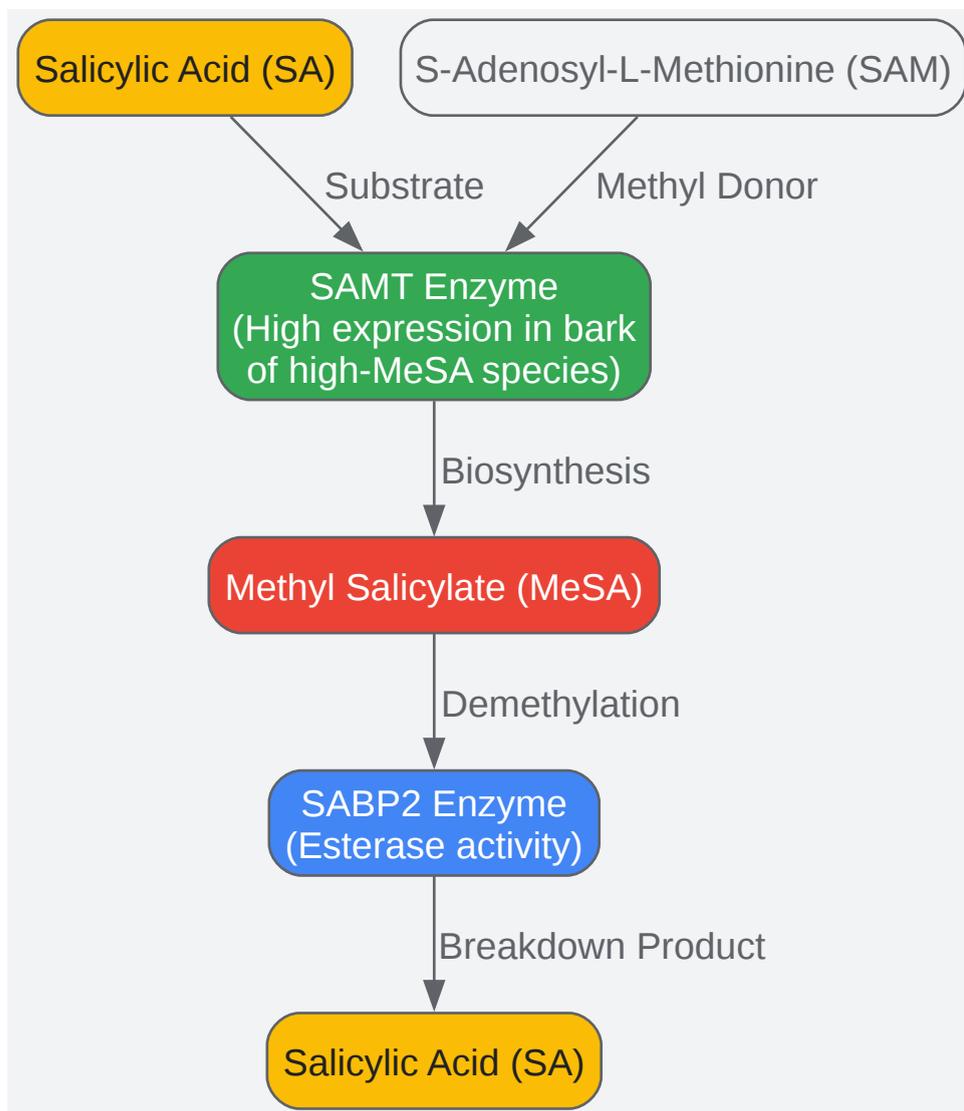
- **DNA Extraction and Sequencing:** Genomic DNA was isolated from leaf tissue. The candidate genes **SAMT** and **SABP2** were amplified and sequenced for bioinformatic analysis [1].
- **Phylogenetic Analysis:** DNA sequences from multiple chloroplast and nuclear regions (including *SAMT* and *SABP2*) were used to construct phylogenetic trees and understand evolutionary relationships [2].

Protocol for Gene Expression Analysis [1]

- **Tissue Collection:** Leaf and bark tissues were sampled from high- and low-MeSA birches.
- **RNA Extraction and qRT-PCR:** Total RNA was isolated from the tissues. Quantitative real-time PCR (qRT-PCR) was performed to analyze the relative expression levels of the *SAMT* and *SABP2* genes.
- **Data Analysis:** Expression levels were compared between species groups and tissues to identify significant patterns.

MeSA Biosynthesis and Regulation Pathway

The following diagram illustrates the core pathway of MeSA metabolism and its regulatory points in birch species.



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Key Insights for Research and Development

- **Evolutionary Context:** Phylogenetic analyses indicate that the **ancestral birch species were high MeSA producers**. The trait has been lost multiple times during the evolution of the genus, with low MeSA production being a derived state [2].
- **Stability and Signaling:** Beyond direct therapeutic use, MeSA is a critical **volatile signaling compound** in forest ecosystems. It is involved in **Systemic Acquired Resistance (SAR)** against pathogens and can influence multi-trophic interactions by attracting natural enemies of herbivores [3] [4].
- **Implications for Drug Development:** The identification of key genes (*SAMT* and *SABP2*) and the development of diagnostic SNP markers pave the way for **selective breeding or genetic**

engineering of birches with enhanced MeSA yield, providing a potential sustainable source for natural MeSA production [1] [3].

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